

A Comparative Guide to Confirming the Purity of Synthesized 4-Phenylazophenol

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Compound of Interest

Compound Name: 4-Phenylazophenol

Cat. No.: B142808

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This guide provides a comprehensive comparison of analytical techniques for confirming the purity of synthesized **4-Phenylazophenol**. It includes detailed experimental protocols and comparative data against a structurally similar azo dye, Sudan I (C.I. Solvent Yellow 14), to offer a clear benchmark for purity assessment.

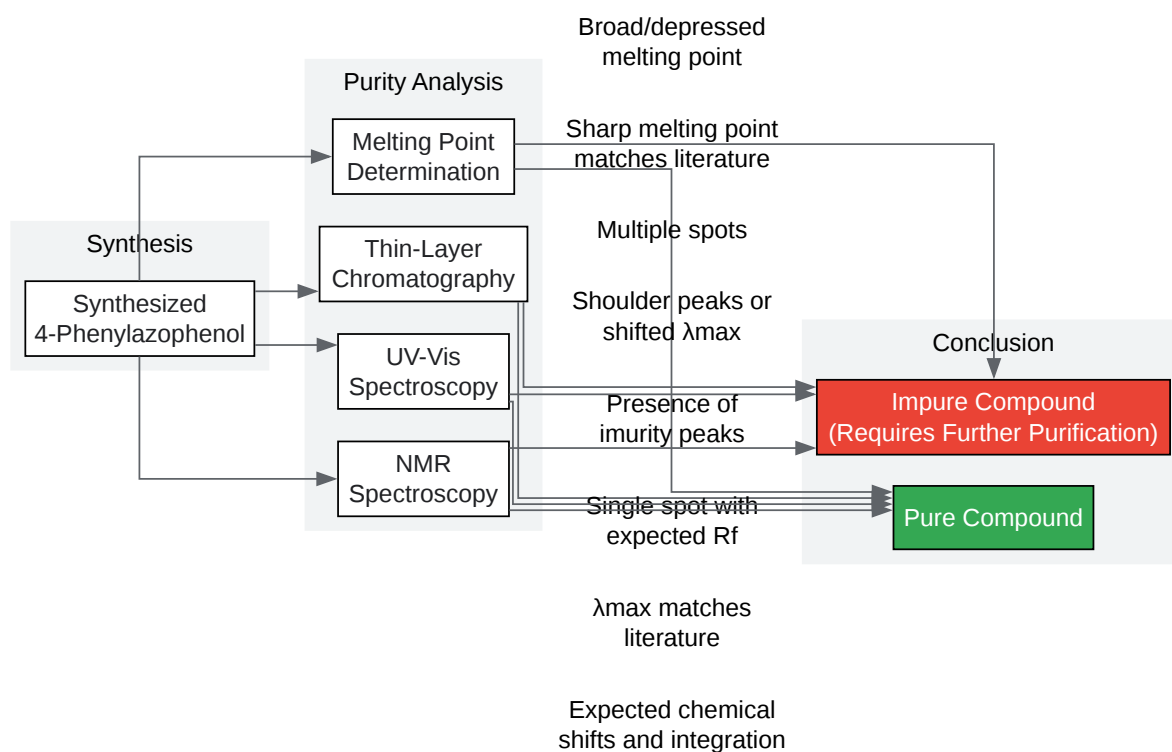
Introduction

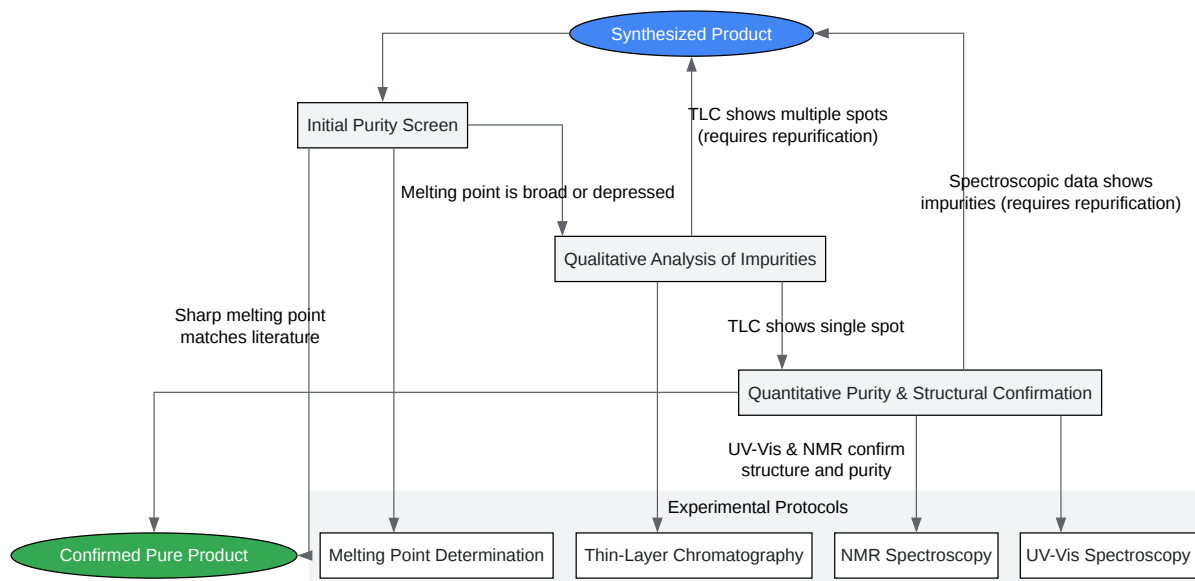
4-Phenylazophenol is a versatile azo compound with applications ranging from industrial dyes and pigments to a potential pH indicator.[1] Ensuring the purity of the synthesized compound is critical for its intended application, as impurities can significantly alter its physical and chemical properties. The primary synthesis route for **4-Phenylazophenol** involves the diazotization of aniline followed by an azo coupling reaction with phenol.[2] Potential impurities may include unreacted starting materials (aniline and phenol) or byproducts from side reactions, such as the formation of diazoamino compounds.[3]

This guide outlines a systematic workflow for purity determination using established analytical methods: Melting Point Determination, Thin-Layer Chromatography (TLC), UV-Vis Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. For comparative purposes, data for Sudan I, a structurally related azo dye synthesized from aniline and 2-naphthol, is also presented.[3][4]

Analytical Workflow for Purity Confirmation

The following diagram illustrates the logical workflow for the comprehensive purity analysis of synthesized **4-Phenylazophenol**.





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